

2-Chloroethyl Methacrylate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2-Chloroethyl methacrylate

Cat. No.: B158982

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CAS Number: 1888-94-4

This in-depth guide serves as a technical resource for researchers, scientists, and professionals in drug development on **2-Chloroethyl methacrylate**. This document provides critical information regarding its chemical properties, comprehensive safety data, and procedural guidelines for safe handling.

Core Chemical and Physical Properties

2-Chloroethyl methacrylate is an organic compound classified as an ester of methacrylic acid.^[1] It is primarily used as a monomer in the preparation of poly(**2-chloroethyl methacrylate**). The presence of both a polymerizable methacrylate group and a reactive chloroethyl group makes it a versatile building block in polymer science.^[2]

Property	Value
CAS Number	1888-94-4
Molecular Formula	C6H9ClO2 ^{[1][3][4][5]}
Molecular Weight	148.59 g/mol ^{[2][3][4][5]}
Appearance	Colorless to light yellow clear liquid ^[1]
Purity	≥97% ^[4]
EINECS Number	217-566-1 ^{[3][6]}
Storage Temperature	2-8°C, sealed in a dry environment ^[7]

Safety Data Sheet Summary

The following tables summarize the critical safety information derived from the Safety Data Sheet (SDS) for **2-Chloroethyl methacrylate**.

Hazard Identification and Classification

Hazard Class	GHS Classification	Signal Word	Hazard Statements
Acute Toxicity (Oral)	Category 3	Danger	H301: Toxic if swallowed ^{[5][7][8]}
Acute Toxicity (Inhalation)	Category 3	Danger	H331: Toxic if inhaled ^{[5][8]}
Acute Toxicity (Dermal)	Category 3	Danger	H311: Toxic in contact with skin ^[7]
Serious Eye Damage/Irritation	Category 1	Danger	H318: Causes serious eye damage ^{[5][7][8]}
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation ^[6]
Specific Target Organ Toxicity	Single Exposure, Category 3	Warning	H335: May cause respiratory irritation ^[6]

First Aid Measures

Exposure Route	First Aid Protocol
Ingestion	Do NOT induce vomiting. Immediately call a physician or poison control center.[6][9]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[6][9]
Skin Contact	Wash with plenty of soap and water. Take off contaminated clothing and wash before reuse. If skin irritation occurs, get medical advice.[6]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical advice.[6][9]

Experimental Protocols: Safe Handling and Personal Protection

Adherence to strict safety protocols is mandatory when handling **2-Chloroethyl methacrylate** due to its toxicity.

Engineering Controls:

- Work exclusively under a chemical fume hood.
- Ensure eyewash stations and safety showers are in close proximity to the workstation.[9]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear appropriate chemical-resistant gloves and a lab coat.

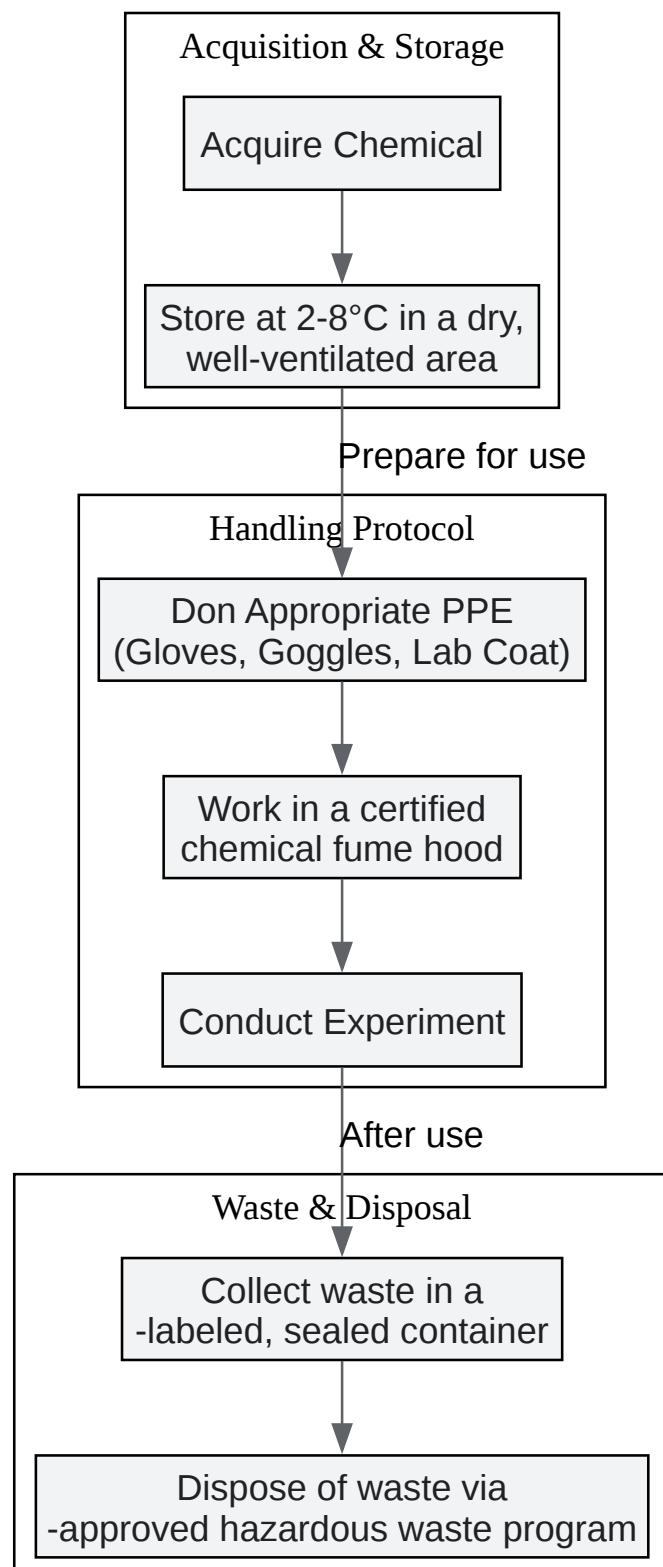
- Respiratory Protection: Use a NIOSH/MSHA approved respirator if ventilation is inadequate.
[\[6\]](#)

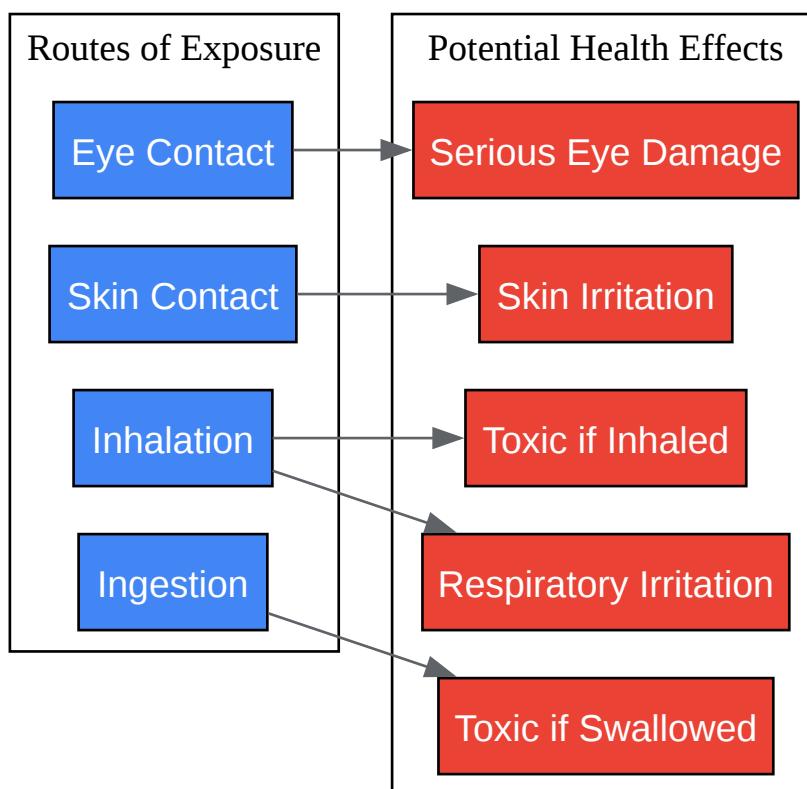
Handling and Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[9\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces.[\[6\]](#)[\[9\]](#)
- Incompatible Materials: Strong oxidizing agents, strong bases.

Visualized Workflows and Hazard Relationships

The following diagrams illustrate the safe handling workflow and the relationship between exposure routes and health effects.



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References

- 1. CAS 1888-94-4: 2-Chloroethyl methacrylate | CymitQuimica [cymitquimica.com]
- 2. 2-Chloroethyl methacrylate | 1888-94-4 | Benchchem [benchchem.com]
- 3. 2-CHLOROETHYL METHACRYLATE CAS#: 1888-94-4 [m.chemicalbook.com]
- 4. scbt.com [scbt.com]
- 5. 2-Chloroethyl methacrylate | C₆H₉ClO₂ | CID 15905 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. utsi.edu [utsi.edu]

- 7. 2-Chloroethyl methacrylate | 1888-94-4 [sigmaaldrich.com]
- 8. chemical-label.com [chemical-label.com]
- 9. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [2-Chloroethyl Methacrylate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b158982#2-chloroethyl-methacrylate-cas-number-and-safety-data-sheet\]](https://www.benchchem.com/product/b158982#2-chloroethyl-methacrylate-cas-number-and-safety-data-sheet)

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